

Dissolving AZ6102 in DMSO for Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: AZ6102

Cat. No.: B15587340

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Abstract

This document provides a detailed protocol for the preparation of **AZ6102** stock solutions in dimethyl sulfoxide (DMSO). **AZ6102** is a potent and selective dual inhibitor of Tankyrase-1 (TNKS1) and Tankyrase-2 (TNKS2), key enzymes in the Wnt/ β -catenin signaling pathway.^{[1][2][3]} Proper preparation and storage of **AZ6102** stock solutions are critical for ensuring experimental reproducibility and accuracy in cell-based assays and other research applications. This guide outlines the materials, equipment, and a step-by-step procedure for dissolving **AZ6102** in DMSO, along with stability and storage recommendations.

Introduction to AZ6102

AZ6102 is a small molecule inhibitor that targets the poly(ADP-ribose) polymerase (PARP) catalytic domain of TNKS1 and TNKS2.^[3] By inhibiting these enzymes, **AZ6102** stabilizes the destruction complex, leading to the degradation of β -catenin and subsequent downregulation of the canonical Wnt signaling pathway.^{[2][3]} Dysregulation of the Wnt pathway is implicated in various cancers, making **AZ6102** a valuable tool for oncology research and drug development.^{[3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative information for preparing **AZ6102** stock solutions.

Parameter	Value	Reference
Molecular Weight	428.53 g/mol	[1]
Solubility in DMSO	25 mg/mL (58.34 mM)	[1]
Recommended Stock Concentration	10 mM	[1]
Appearance	Solid (Light yellow to yellow)	[1]

Experimental Protocol: Preparation of a 10 mM AZ6102 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ6102** in DMSO.

3.1. Materials and Equipment

- **AZ6102** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Procedure

- **Preparation:** Before starting, ensure the work area is clean and that all equipment is properly calibrated. It is crucial to use anhydrous or newly opened DMSO as its hygroscopic nature can negatively affect the solubility of **AZ6102**.[\[1\]](#)
- **Weighing **AZ6102**:** Carefully weigh the desired amount of **AZ6102** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.2853 mg of **AZ6102** (Molecular Weight = 428.53 g/mol).
- **Adding DMSO:** Add the appropriate volume of DMSO to the vial containing the **AZ6102** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic bath for 5-10 minutes.[\[1\]](#) Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Once the **AZ6102** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. This practice helps to avoid repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)
- **Storage:** Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[1\]](#)

Stability and Storage

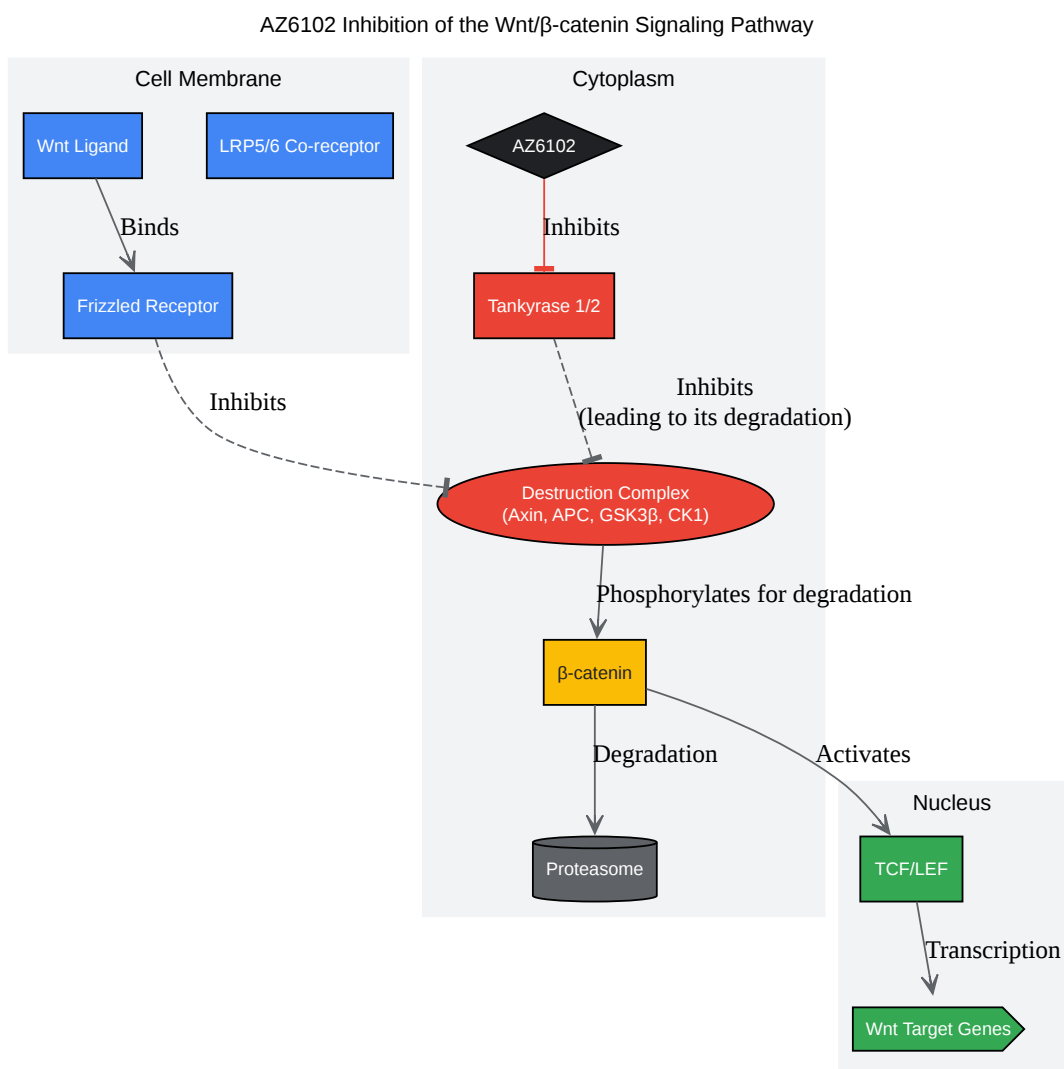
Proper storage is essential to maintain the integrity of the **AZ6102** stock solution.

- **Powder:** Store the solid form of **AZ6102** at -20°C for up to 3 years.[\[1\]](#)
- **DMSO Stock Solution:**
 - -20°C: Stable for up to 1 year.[\[1\]](#)
 - -80°C: Stable for up to 2 years.[\[1\]](#)

- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.^[1] Aliquoting into single-use volumes is highly recommended.

Signaling Pathway and Experimental Workflow

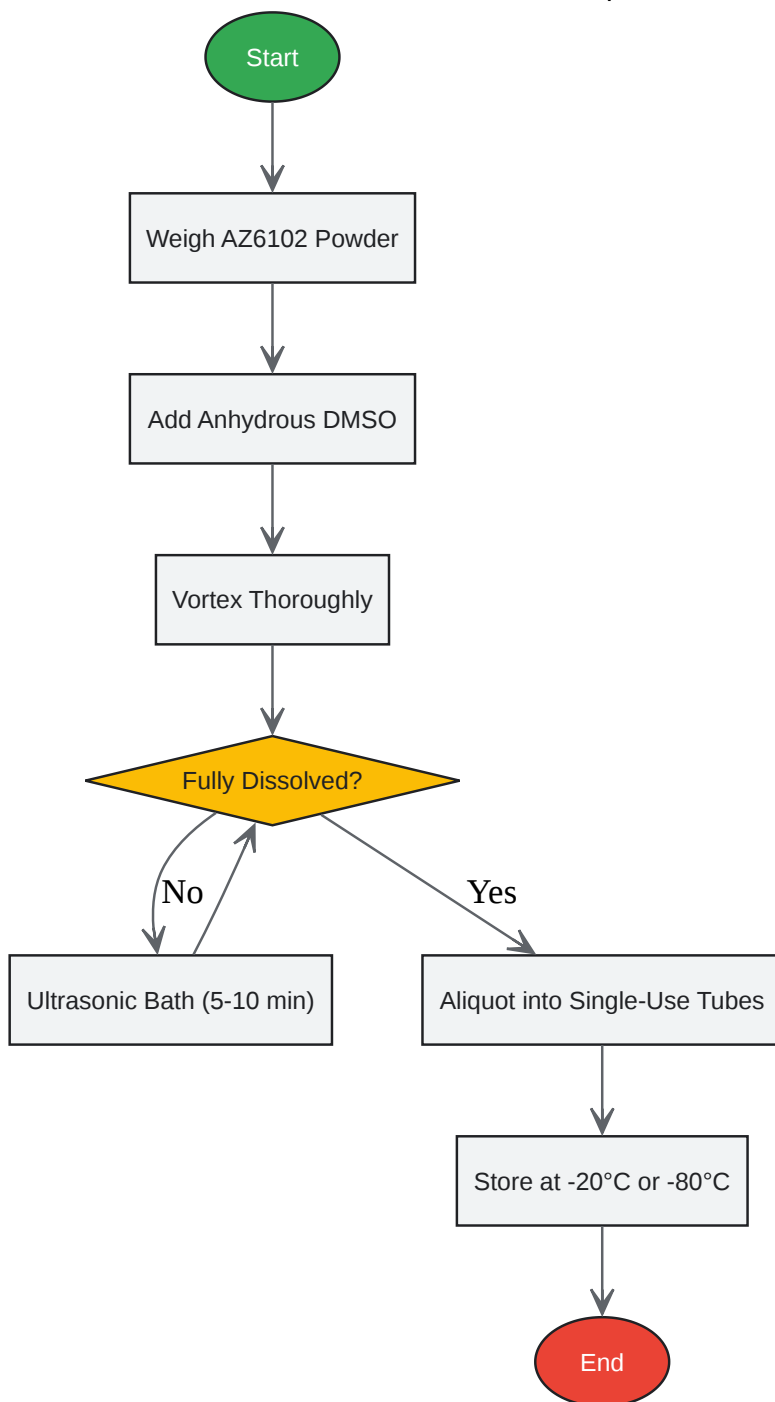
The following diagrams illustrate the Wnt signaling pathway targeted by **AZ6102** and the experimental workflow for preparing the stock solution.



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Caption: **AZ6102** inhibits Tankyrase 1/2, stabilizing the destruction complex.

Workflow for AZ6102 Stock Solution Preparation



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Caption: Step-by-step workflow for preparing **AZ6102** stock solution in DMSO.

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